

Personal protective equipment for handling 2-Aminobutane carbonate

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Compound of Interest

Compound Name: 2-Aminobutane carbonate

Cat. No.: B15178581

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Essential Safety and Handling Guide for 2-Aminobutane Carbonate

Disclaimer: No specific safety data sheet (SDS) is readily available for **2-Aminobutane Carbonate**. This guide is based on the known hazards of 2-Aminobutane (sec-Butylamine), the primary hazardous component. The carbonate salt is expected to have similar toxicological and handling concerns. Always consult with a qualified safety professional before handling any chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Aminobutane Carbonate**. Adherence to these procedures is critical for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

2-Aminobutane is a highly flammable, corrosive, and toxic substance.[1] Inhalation, ingestion, or skin contact can cause severe harm.[2] Appropriate PPE is mandatory to minimize exposure.

Required Personal Protective Equipment:

- **Eye and Face Protection:** Chemical safety goggles are required. A face shield should also be worn where splashing is a risk.[1]

- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves for tears or holes before and during use. Contaminated gloves must be removed and disposed of properly.
 - Protective Clothing: A flame-retardant lab coat is necessary. For larger quantities or tasks with a higher risk of splashing, chemical-resistant overalls or an apron should be worn.^[1]
- Respiratory Protection: All work with **2-Aminobutane Carbonate** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.^[2] If a fume hood is not available or during a large spill, a full-face respirator with an appropriate organic vapor cartridge is required.

Quantitative Data Summary

The following table summarizes the key quantitative data for 2-Aminobutane, which should be used as a reference for handling **2-Aminobutane Carbonate**.

Property	Value
Molecular Formula	C ₄ H ₁₁ N ^{[1][3]}
Molecular Weight	73.13 g/mol ^[3]
Appearance	Colorless liquid with an ammonia-like odor ^[2]
Boiling Point	63°C (145.4°F) ^[3]
Flash Point	-19°C (-2.2°F) ^[3]
Specific Gravity	0.720 ^[3]
Vapor Pressure	180 hPa @ 20°C ^[3]
Solubility	Miscible in water ^[3]
Flammability Limits	Lower: 1.8%, Upper: 9.0% ^[3]
Autoignition Temperature	355°C (671°F) ^[3]

Step-by-Step Handling and Disposal Plan

Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[3\]](#)
- Keep the container tightly closed and store it in a designated corrosives and flammables cabinet.
- Incompatible with acids, strong oxidizing agents, and acid chlorides.[\[3\]](#)

Operational Plan:

- Preparation:
 - Ensure a chemical fume hood is operational and a safety shower and eyewash station are accessible.
 - Gather all necessary PPE and handling equipment (e.g., non-sparking tools).
 - Prepare a spill kit.
- Handling:
 - Conduct all work in a chemical fume hood.
 - Ground and bond containers when transferring material to prevent static discharge.
 - Use only non-sparking tools.[\[3\]](#)
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.

- Clean the work area and any equipment used.
- Return the chemical to its designated storage location.

Disposal Plan:

- Dispose of waste **2-Aminobutane Carbonate** and any contaminated materials (e.g., gloves, absorbent pads) as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of down the drain.[\[4\]](#)

Emergency Procedures

In Case of Exposure:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

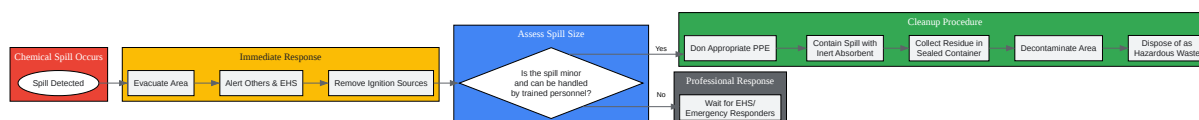
In Case of a Spill:

- Evacuate the area immediately.
- Remove all sources of ignition.
- Ventilate the area.

- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department immediately.

Chemical Spill Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **2-Aminobutane Carbonate**.



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Caption: Workflow for handling a chemical spill.

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